

Methyl 3-benzoylpropionate: A Comprehensive Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: Methyl 3-benzoylpropionate

Cat. No.: B1267019

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data for **Methyl 3-benzoylpropionate** (CAS No. 25333-24-8), also known as Methyl 4-oxo-4-phenylbutanoate. This document is intended to equip researchers and professionals in drug development with the necessary information for the safe handling, storage, and disposal of this chemical intermediate.

Chemical and Physical Properties

Methyl 3-benzoylpropionate is an organic compound with the chemical formula $C_{11}H_{12}O_3$ and a molecular weight of 192.21 g/mol ^[1] It is important to be aware of its physical characteristics to ensure proper handling and storage.

Property	Value	Reference
CAS Number	25333-24-8	
Molecular Formula	C ₁₁ H ₁₂ O ₃	[1]
Molecular Weight	192.21 g/mol	[1]
Boiling Point	172-174 °C @ 10 mmHg	
Appearance	Solid, semi-solid, or liquid	
Storage Temperature	Room temperature, sealed in a dry environment	

Hazard Identification and Toxicological Data

While specific toxicological data such as LD50 for **Methyl 3-benzoylpropionate** is not readily available in the searched resources, data for the closely related compound, Methyl 3-oxo-4-phenylbutanoate, indicates potential hazards. Researchers should handle **Methyl 3-benzoylpropionate** with the assumption that it may pose similar risks.

The Globally Harmonized System (GHS) classification for Methyl 3-oxo-4-phenylbutanoate suggests the following potential hazards:

- Causes skin irritation (H315)
- Causes serious eye irritation (H319)
- May cause respiratory irritation (H335)

One available Safety Data Sheet (SDS) for **Methyl 3-benzoylpropionate** provides a National Fire Protection Association (NFPA) 704 diamond rating, which should be considered with caution due to the GHS data on a similar compound:

NFPA 704 Diamond	Rating	Indication
Health (Blue)	0	Poses no health hazard, no precautions necessary.
Flammability (Red)	1	Materials that require considerable preheating before ignition and combustion can occur.
Instability/Reactivity (Yellow)	0	Normally stable, even under fire exposure conditions, and is not reactive with water.

Given the potential for skin, eye, and respiratory irritation as suggested by the GHS classification of a similar compound, it is prudent to adopt safety protocols that reflect these higher potential hazards.

Experimental Protocols

The following protocols are general best practices for handling chemical intermediates like **Methyl 3-benzoylpropionate** in a laboratory setting.

Safe Handling Protocol

Due to its potential as an irritant and its classification as an alkylating agent, which are often toxic, mutagenic, and/or carcinogenic, appropriate personal protective equipment (PPE) and handling procedures are essential.^[2]

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles should be worn at all times.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required.
- Skin and Body Protection: A lab coat and closed-toe shoes are mandatory.

Handling Procedures:

- All handling of **Methyl 3-benzoylpropionate** should be conducted in a well-ventilated chemical fume hood.
- Avoid inhalation of any vapors or dust.
- Prevent contact with skin and eyes.
- After handling, wash hands thoroughly with soap and water.
- Ensure that an eyewash station and safety shower are readily accessible.

Spill Cleanup Protocol

In the event of a spill, the following procedure should be followed:

- **Evacuate and Ventilate:** Immediately alert others in the vicinity and ensure the area is well-ventilated. If the spill is large, evacuate the area.
- **Wear Appropriate PPE:** Before attempting cleanup, don the appropriate PPE, including respiratory protection if necessary.
- **Contain the Spill:** Use an inert absorbent material such as vermiculite, sand, or earth to contain the spill.
- **Collect the Absorbed Material:** Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste.
- **Decontaminate the Area:** Clean the spill area with soap and water.
- **Dispose of Waste:** Dispose of the container with the absorbed material and any contaminated cleaning materials as hazardous waste.

Disposal Protocol

All waste containing **Methyl 3-benzoylpropionate** should be treated as hazardous chemical waste.

- **Waste Collection:** Collect all liquid and solid waste containing this compound in a clearly labeled, sealed, and appropriate hazardous waste container.
- **Storage:** Store the waste container in a designated, well-ventilated hazardous waste storage area.
- **Disposal:** Arrange for disposal through a licensed hazardous waste disposal service in accordance with all local, state, and federal regulations. Do not dispose of down the drain.[3]

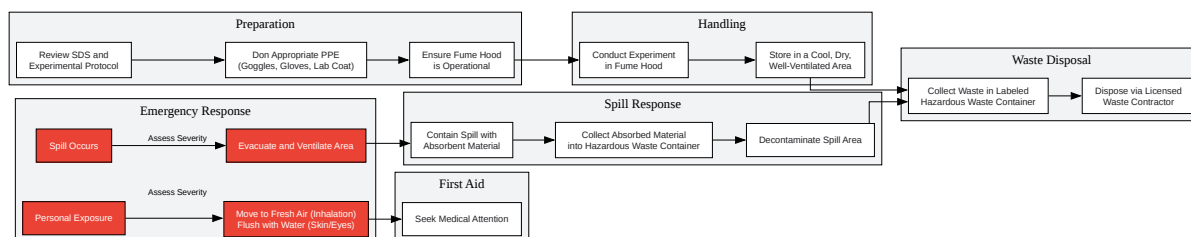
Synthesis Protocol Example

The following is a generalized procedure for the synthesis of an ester like **Methyl 3-benzoylpropionate**, based on common esterification methods.

- **Reaction Setup:** In a round-bottom flask, combine 3-benzoylpropionic acid with an excess of methanol.
- **Catalyst Addition:** Slowly add a catalytic amount of a strong acid, such as sulfuric acid, to the mixture.
- **Reflux:** Heat the mixture to reflux for several hours to drive the esterification reaction to completion.
- **Workup:** After cooling, neutralize the excess acid with a base (e.g., sodium bicarbonate solution).
- **Extraction:** Extract the product into an organic solvent.
- **Purification:** Wash the organic layer, dry it over an anhydrous salt (e.g., magnesium sulfate), and remove the solvent under reduced pressure. The crude product can be further purified by distillation or chromatography.

Visualized Workflow for Safe Handling and Emergency Response

The following diagram illustrates a logical workflow for the safe handling of **Methyl 3-benzoylpropionate** and the appropriate response in case of an emergency.



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Caption: Workflow for the safe handling and emergency response for **Methyl 3-benzoylpropionate**.

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